

# Physical and chemical properties of 4-Amino-dihydro-furan-2-one hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Amino-dihydro-furan-2-one  
hydrochloride

Cat. No.: B173581

[Get Quote](#)

## Technical Guide: 4-Amino-dihydro-furan-2-one hydrochloride

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**4-Amino-dihydro-furan-2-one hydrochloride**, a heterocyclic compound belonging to the  $\gamma$ -butyrolactone family, presents a scaffold of significant interest in medicinal chemistry and drug development. The furanone core is a prevalent motif in numerous biologically active natural products and synthetic compounds, exhibiting a wide range of therapeutic properties. This technical guide provides a comprehensive overview of the known physical and chemical properties, a plausible synthetic route, and the broader context of the biological activities of related furanone derivatives. Due to the limited availability of specific experimental data for **4-Amino-dihydro-furan-2-one hydrochloride** (CAS No. 138846-59-0), this guide also incorporates data from closely related analogs to provide a more complete picture for research and development purposes.

### Core Physical and Chemical Properties

Precise experimental data for **4-Amino-dihydro-furan-2-one hydrochloride** is not widely published. The following tables summarize the available information for the target compound

and related furanone derivatives to offer a comparative perspective.

Table 1: Physical Properties of **4-Amino-dihydro-furan-2-one hydrochloride** and Related Compounds

Property	4-Amino-dihydro-furan-2-one hydrochloride	(3S)-3-aminodihydrofuran-2(3H)-one hydrochloride	4-amino-5H-furan-2-one
CAS Number	138846-59-0[1][2]	2185-03-7	13374861 (CID)[3]
Molecular Formula	C <sub>4</sub> H <sub>8</sub> ClNO <sub>2</sub> [2]	C <sub>4</sub> H <sub>8</sub> ClNO <sub>2</sub>	C <sub>4</sub> H <sub>5</sub> NO <sub>2</sub> [3]
Molecular Weight	137.56 g/mol [2]	137.56 g/mol	99.09 g/mol [3]
Melting Point	Data not available	210-220 °C (decomposes)	Data not available
Boiling Point	Data not available	Data not available	Data not available
Solubility	Data not available	Data not available	Data not available
Appearance	Data not available	Solid	Data not available

Table 2: Chemical Identifiers of **4-Amino-dihydro-furan-2-one hydrochloride**

Identifier	Value
IUPAC Name	4-aminodihydrofuran-2(3H)-one hydrochloride
CAS Number	138846-59-0[1][2]
Molecular Formula	C <sub>4</sub> H <sub>8</sub> ClNO <sub>2</sub> [2]
Molecular Weight	137.56 g/mol [2]
SMILES	<chem>C1(C(C(=O)O1)N)Cl</chem>

Note: Spectroscopic data such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, and mass spectrometry for **4-Amino-dihydro-furan-2-one hydrochloride** (CAS 138846-59-0) may be available from

suppliers like BLD Pharm upon request.[\[1\]](#)

## Experimental Protocols

While a specific, validated protocol for the synthesis of **4-Amino-dihydro-furan-2-one hydrochloride** is not readily available in the public domain, a plausible synthetic route can be extrapolated from the synthesis of related 4-amino-2,5-dihydro-2-furanones. The following protocol is a generalized procedure based on the tin(IV) chloride-promoted reaction of an appropriate  $\alpha$ -hydroxy nitrile with a  $\beta$ -dicarbonyl compound, followed by reduction and salt formation.

### Plausible Synthesis of **4-Amino-dihydro-furan-2-one hydrochloride**

This proposed synthesis involves a multi-step process starting from commercially available precursors.

#### Step 1: Synthesis of a Substituted 4-Amino-2(5H)-furanone

This step is adapted from the synthesis of 3-acyl-4-amino-2(5H)-furanones.[\[4\]](#)

- Materials:
  - An appropriate  $\alpha$ -hydroxy nitrile (e.g., glycolonitrile)
  - A  $\beta$ -keto ester (e.g., ethyl acetoacetate)
  - Tin(IV) chloride ( $\text{SnCl}_4$ )
  - Anhydrous toluene
  - Saturated aqueous sodium bicarbonate solution
  - Anhydrous sodium sulfate
  - Ethyl acetate
- Procedure:

- To a solution of the  $\beta$ -keto ester in anhydrous toluene, add the  $\alpha$ -hydroxy nitrile and tin(IV) chloride under a nitrogen atmosphere.
- Reflux the reaction mixture for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After completion, cool the reaction mixture to room temperature and dilute with ethyl acetate.
- Quench the reaction by adding a saturated aqueous solution of sodium bicarbonate and stir vigorously.
- Separate the organic layer, and extract the aqueous layer with ethyl acetate.
- Combine the organic extracts, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield the 4-amino-2(5H)-furanone derivative.

#### Step 2: Reduction of the 4-Amino-2(5H)-furanone

The double bond in the furanone ring can be selectively reduced via catalytic hydrogenation.

- Materials:
  - Substituted 4-amino-2(5H)-furanone from Step 1
  - Palladium on carbon (Pd/C, 10%)
  - Methanol or ethanol
  - Hydrogen gas
- Procedure:
  - Dissolve the 4-amino-2(5H)-furanone in methanol or ethanol in a hydrogenation vessel.

- Add a catalytic amount of 10% Pd/C.
- Pressurize the vessel with hydrogen gas (typically 1-3 atm) and stir the mixture at room temperature until the reaction is complete (monitored by TLC or GC-MS).
- Filter the reaction mixture through a pad of Celite to remove the catalyst.
- Concentrate the filtrate under reduced pressure to obtain the crude 4-amino-dihydro-furan-2-one.

### Step 3: Formation of the Hydrochloride Salt

- Materials:
  - Crude 4-amino-dihydro-furan-2-one from Step 2
  - Anhydrous diethyl ether or ethyl acetate
  - Hydrochloric acid solution in a suitable solvent (e.g., 2M HCl in diethyl ether)
- Procedure:
  - Dissolve the crude 4-amino-dihydro-furan-2-one in anhydrous diethyl ether or ethyl acetate.
  - Cool the solution in an ice bath.
  - Slowly add a stoichiometric amount of the hydrochloric acid solution with stirring.
  - The hydrochloride salt should precipitate out of the solution.
  - Collect the precipitate by filtration, wash with cold anhydrous diethyl ether, and dry under vacuum to yield **4-Amino-dihydro-furan-2-one hydrochloride**.

## Potential Biological Activity and Signaling Pathways

Specific biological activity and signaling pathway information for **4-Amino-dihydro-furan-2-one hydrochloride** is not currently available in published literature. However, the furanone

scaffold is a key pharmacophore in a multitude of compounds with diverse biological activities.  
[5]

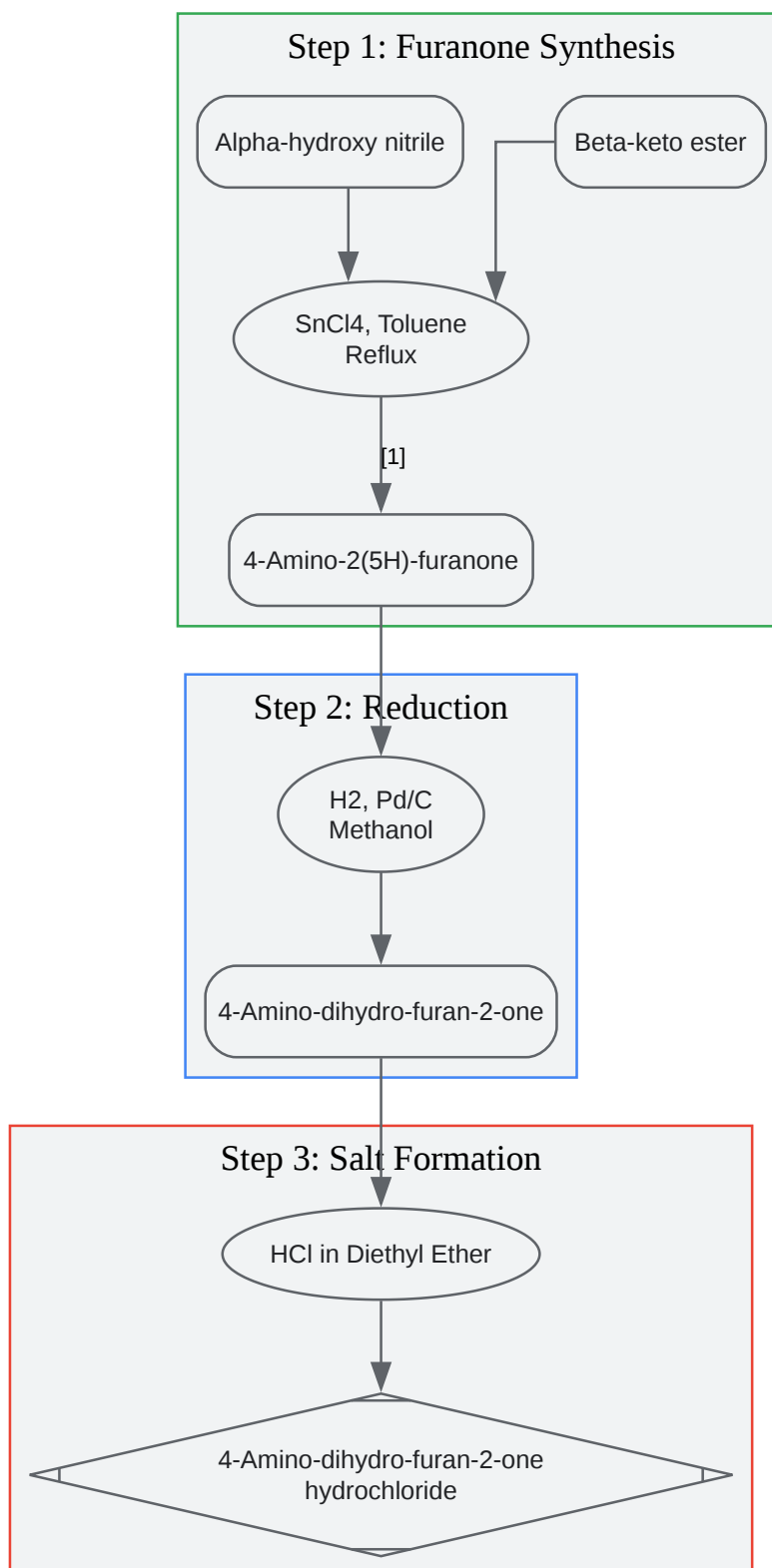
Derivatives of 2(5H)-furanone have been reported to exhibit a broad range of pharmacological effects, including:

- **Antimicrobial Activity:** Many furanone derivatives have shown potent antibacterial and antifungal properties.[6]
- **Anti-inflammatory Effects:** The furan ring can act as a bioisostere for other aromatic systems, contributing to anti-inflammatory activity.
- **Anticancer Properties:** Certain furanone derivatives have demonstrated cytotoxic effects against various cancer cell lines.

The biological activities of furan-containing compounds are often attributed to the ability of the furan ring to participate in various biological interactions.[5] It is plausible that **4-Amino-dihydro-furan-2-one hydrochloride** could serve as a valuable building block for the synthesis of novel therapeutic agents targeting these or other pathways. Further research is required to elucidate the specific biological profile of this compound.

## Visualizations

Diagram 1: Plausible Synthetic Workflow for **4-Amino-dihydro-furan-2-one hydrochloride**



[Click to download full resolution via product page](#)

Caption: Plausible synthetic route to **4-Amino-dihydro-furan-2-one hydrochloride**.

## Conclusion

**4-Amino-dihydro-furan-2-one hydrochloride** is a chemical entity with potential for further investigation in the fields of medicinal chemistry and materials science. While specific experimental data for this compound remains scarce, this guide provides a foundational understanding of its basic properties and a viable pathway for its synthesis. The rich biological activity profile of the broader furanone class suggests that this compound could be a valuable starting point for the development of novel bioactive molecules. Further research is warranted to fully characterize its physical, chemical, and biological properties.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 138846-59-0|4-Aminodihydrofuran-2(3H)-one hydrochloride|BLD Pharm [bldpharm.com]
- 2. chemscene.com [chemscene.com]
- 3. 4-amino-5H-furan-2-one | C<sub>4</sub>H<sub>5</sub>NO<sub>2</sub> | CID 13374861 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. dl.ndl.go.jp [dl.ndl.go.jp]
- 5. ijabbr.com [ijabbr.com]
- 6. Synthesis and biological activity studies of furan derivatives | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [Physical and chemical properties of 4-Amino-dihydro-furan-2-one hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b173581#physical-and-chemical-properties-of-4-amino-dihydro-furan-2-one-hydrochloride]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)